

An In-depth Technical Guide to 3-Isopropylbenzenesulfonyl Chloride

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Compound of Interest

Compound Name: *3-Isopropylbenzenesulfonyl chloride*

Cat. No.: *B1601865*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **3-Isopropylbenzenesulfonyl chloride**. The information is curated for researchers, scientists, and professionals in drug development who require detailed data for their work.

Core Physical and Chemical Properties

3-Isopropylbenzenesulfonyl chloride, with the CAS number 71530-58-0, is a chemical compound utilized in organic synthesis. It is characterized as a colorless to off-white or slightly yellow liquid or solid.^[1]

Quantitative Data Summary

The physical properties of **3-Isopropylbenzenesulfonyl chloride** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₁ ClO ₂ S	[1][2][3][4][5]
Molecular Weight	218.70 g/mol	[1][2][3][4][5]
Density	~1.2 g/cm ³ to 1.241 g/cm ³	[1][2]
Boiling Point	290 °C at 760 mmHg	[1][2]
Flash Point	129.2 °C	[1]
Refractive Index	1.528	[1]
Appearance	Colorless liquid or off-white to slight yellow solid	[1]
LogP	3.81830	[1]
Topological Polar Surface Area	42.52 Å ²	[1]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **3-Isopropylbenzenesulfonyl chloride** are not extensively available in public literature. However, standard analytical methods are employed for such characterizations.

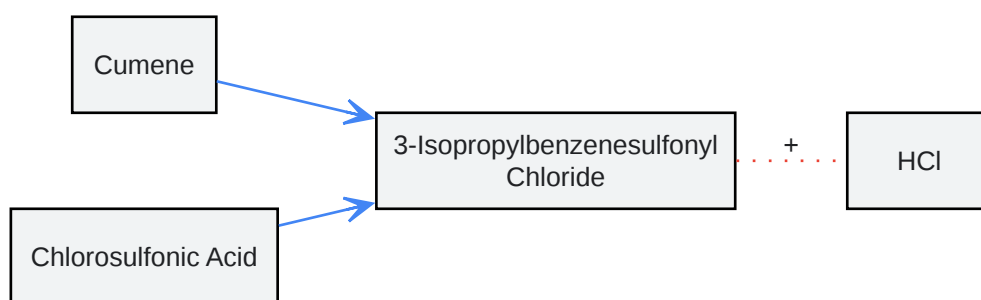
General Methodologies:

- **Density:** The density of liquid **3-Isopropylbenzenesulfonyl chloride** is typically determined using a pycnometer or a digital density meter. For solids, gas pycnometry can be employed.
- **Boiling Point:** The boiling point is determined by distillation. The temperature at which the liquid boils under a specific pressure (usually atmospheric pressure) is recorded. For high-boiling-point compounds, vacuum distillation is often used to prevent decomposition.
- **Melting Point:** For solid forms of the compound, the melting point is determined using a melting point apparatus, where the temperature range over which the solid transitions to a liquid is observed.

- **Flash Point:** The flash point is determined using a flash point tester (e.g., Pensky-Martens closed-cup tester). This is the lowest temperature at which the vapors of the material will ignite when an ignition source is introduced.
- **Refractive Index:** The refractive index of the liquid is measured using a refractometer, which determines the extent to which light is bent when passing through the substance.

Synthesis Pathway

3-Isopropylbenzenesulfonyl chloride can be synthesized from cumene. The following diagram illustrates a general synthesis pathway.



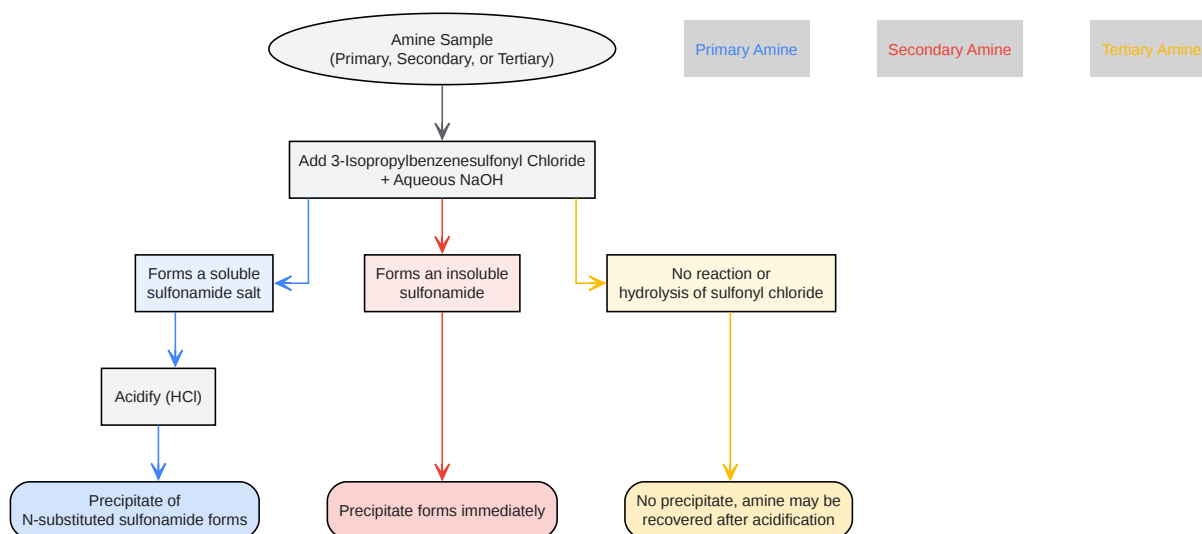
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Caption: General synthesis of **3-Isopropylbenzenesulfonyl chloride** from cumene.

Logical Relationships in Chemical Analysis

3-Isopropylbenzenesulfonyl chloride, like other sulfonyl chlorides, is a key reagent in the Hinsberg test, a classical method for distinguishing between primary, secondary, and tertiary amines. The differing reactivity and solubility of the resulting sulfonamides provide a basis for this qualitative analysis.

The workflow for the Hinsberg test is depicted below.



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Caption: Workflow of the Hinsberg test for amine classification.

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